

Nilutamide interstitial pneumonitis diagnosis management

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Compound Focus: Nilutamide

CAS No.: 63612-50-0

Cat. No.: S548659

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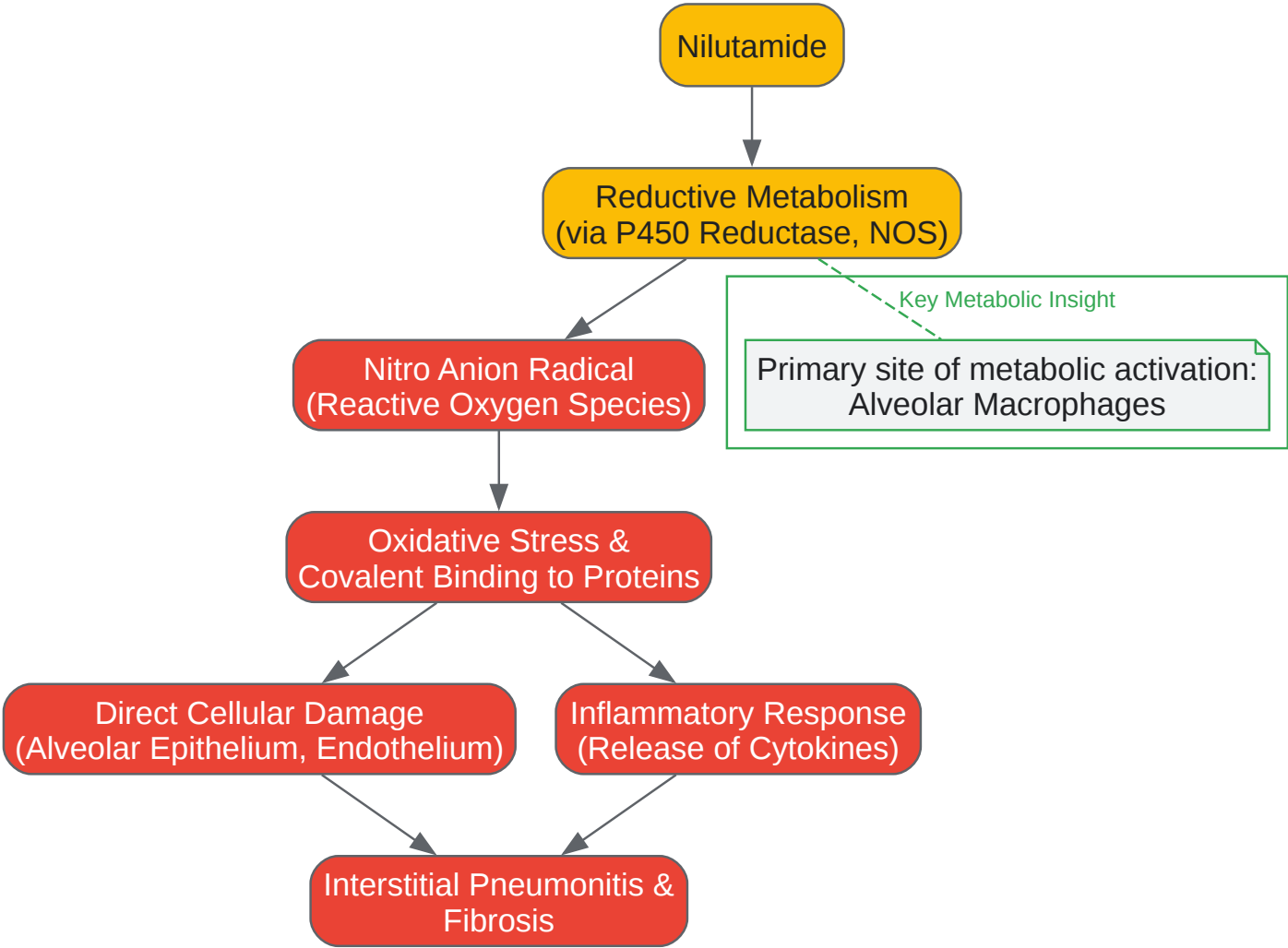
Clinical Presentation and Epidemiology of NIIP

The table below summarizes the key clinical and epidemiological data for NIIP.

Aspect	Quantitative Data & Characteristics
Reported Incidence • Controlled clinical trials: ~2% [1] • Japanese patient cohort: ~1-2% (other studies report 12-18%) [1] [2] [3] Common Symptoms Exertional dyspnea (shortness of breath), dry cough, chest pain, fever, general malaise [1] [4] [2]. Time to Onset Most cases occur within the first 3 months of treatment (average 113 days, range 10-225 days) [1] [2] [5]. Radiographic Findings Chest X-ray/CT shows bilateral interstitial or alveolo-interstitial infiltrates (ground-glass opacities) [1] [2] [5]. Pulmonary Function Tests Restrictive pattern with decreased diffusing capacity for carbon monoxide (DLco) and hypoxia [1] [2]. Bronchoalveolar Lavage (BAL) Lymphocytosis and/or neutrophilia [2].	

Proposed Mechanism of NIIP

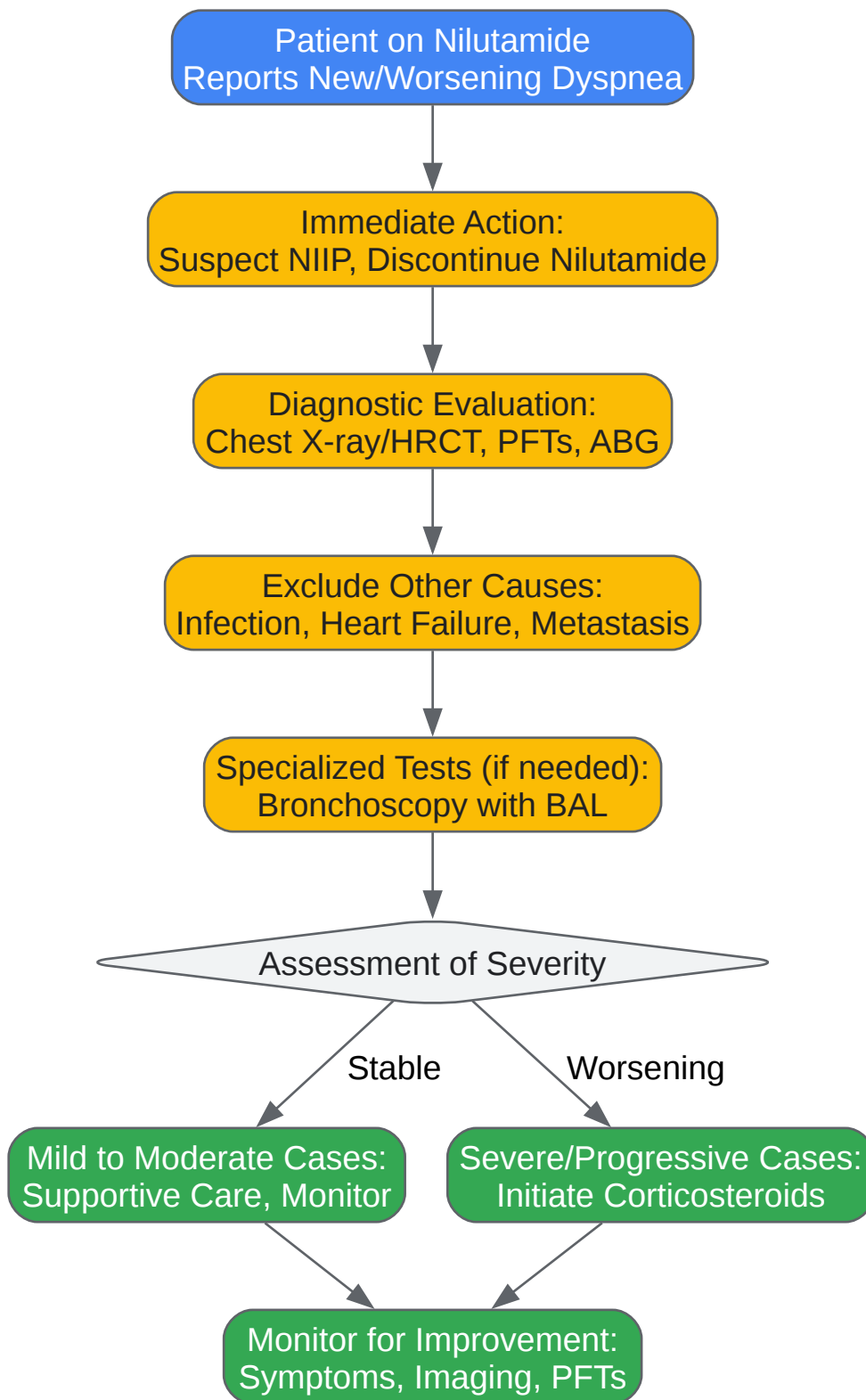
The pulmonary toxicity of **Nilutamide** is linked to its nitroaromatic structure and subsequent metabolic activation in lung tissue [1] [3]. The following diagram illustrates the proposed mechanistic pathway.



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Diagnostic and Clinical Management Guide

For researchers designing preclinical and clinical safety studies, the following workflow outlines the standard diagnosis and management protocol.



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Experimental Protocols for Investigating NIIP

For scientists studying the mechanism of NIIP, here are detailed methodologies based on published research.

Protocol 1: In Vitro Metabolic Activation in Lung Fractions

This protocol is used to detect the formation of reactive metabolites.

- **Objective:** To demonstrate the nitroreductive metabolism of **Nilutamide** in pulmonary subcellular fractions and identify the resulting metabolites [3].
- **Materials:**
 - Rat or human lung homogenates, microsomal, and cytosolic fractions.
 - **Nilutamide** and its amino derivative (RU-43866) as a standard.
 - Co-factors: NADPH (1mM), FMN (5μM).
 - Anaerobic chamber or sealed vials with nitrogen/argon gas.
 - HPLC system with UV/VIS detector.
- **Method:**
 - **Incubation Setup:** In an anaerobic chamber, incubate lung fractions (1-2 mg protein/mL) with **Nilutamide** (e.g., 200 μM) in phosphate buffer (pH 7.4) containing NADPH and FMN [3].
 - **Control Groups:** Include control incubations without co-factors or with boiled homogenates to confirm enzyme-mediated metabolism.
 - **Reaction & Termination:** Incubate at 37°C for 60-120 minutes. Stop the reaction by adding an equal volume of acetonitrile or methanol.
 - **Analysis:** Centrifuge and analyze the supernatant via HPLC. Monitor for the disappearance of **Nilutamide** and the appearance of new peaks. Identify the amino metabolite (RU-43866) by comparing its retention time with the authentic standard [3].
- **Expected Outcome:** Under anaerobic conditions, chromatograms will show peaks corresponding to the hydroxylamino and amino derivatives of **Nilutamide**, which are absent in aerobic or control incubations [3].

Protocol 2: Drug-Induced Lymphocyte Stimulation Test (DLST)

This protocol assesses the cell-mediated immune response component of NIIP.

- **Objective:** To detect the presence of drug-sensitized T lymphocytes in a patient's peripheral blood, indicating an immune-mediated hypersensitivity reaction [6].
- **Materials:**

- Fresh heparinized peripheral blood from a patient with suspected NIIP and a healthy control.
- **Nilutamide** solution (sterile, at various concentrations).
- Culture medium (e.g., RPMI-1640 with antibiotics and fetal bovine serum).
- Mitogen (e.g., phytohemagglutinin) as a positive control.
- ELISA kit for measuring interferon-gamma (IFN- γ) or proliferation assay kit (e.g., based on 3H-thymidine incorporation or MTT).
- **Method:**
 - **Lymphocyte Isolation:** Isolate peripheral blood mononuclear cells (PBMCs) from blood samples via density gradient centrifugation.
 - **Culture Setup:** Seed PBMCs into a culture plate. Add **Nilutamide** at different concentrations (test wells), medium alone (negative control), and a mitogen (positive control).
 - **Incubation:** Incubate the plates at 37°C in a 5% CO₂ atmosphere for 5-7 days.
 - **Proliferation Measurement:**
 - **3H-thymidine method:** Add 3H-thymidine for the last 18 hours of culture. Measure incorporated radioactivity with a beta-counter.
 - **MTT method:** Add MTT reagent. Measure the formazan product's absorbance.
 - **Cytokine Measurement:** Alternatively, collect supernatant after 48-72 hours and measure IFN- γ levels by ELISA.
- **Interpretation:** A Stimulation Index (SI = cpm or OD of test well / cpm or OD of negative control) significantly higher than the control (e.g., SI > 2) is considered positive, suggesting a T-cell-mediated immune response to **Nilutamide** [6].

Key Takeaways for a Research Audience

- **Mechanism is Metabolically Driven:** NIIP is primarily caused by the local, nitroreductive activation of **Nilutamide** in the lung, particularly within alveolar macrophages, leading to oxidative stress and direct cellular injury [1] [3].
- **Idiosyncratic but Predictable Timing:** While incidence is relatively low, the onset is concentrated in the first few months of therapy, providing a critical window for monitoring in clinical trials [1] [2].
- **Reversibility is Key:** The prognosis is generally favorable upon immediate drug discontinuation, underscoring the importance of early detection in a clinical setting [2] [5].

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